

Engineering the Pyridazine-Piperazine Scaffold: Advanced ADME Prediction and Validation Workflows

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Compound of Interest

Compound Name: 4-(1-Piperazinylmethyl)pyridazine

CAS No.: 1263387-83-2

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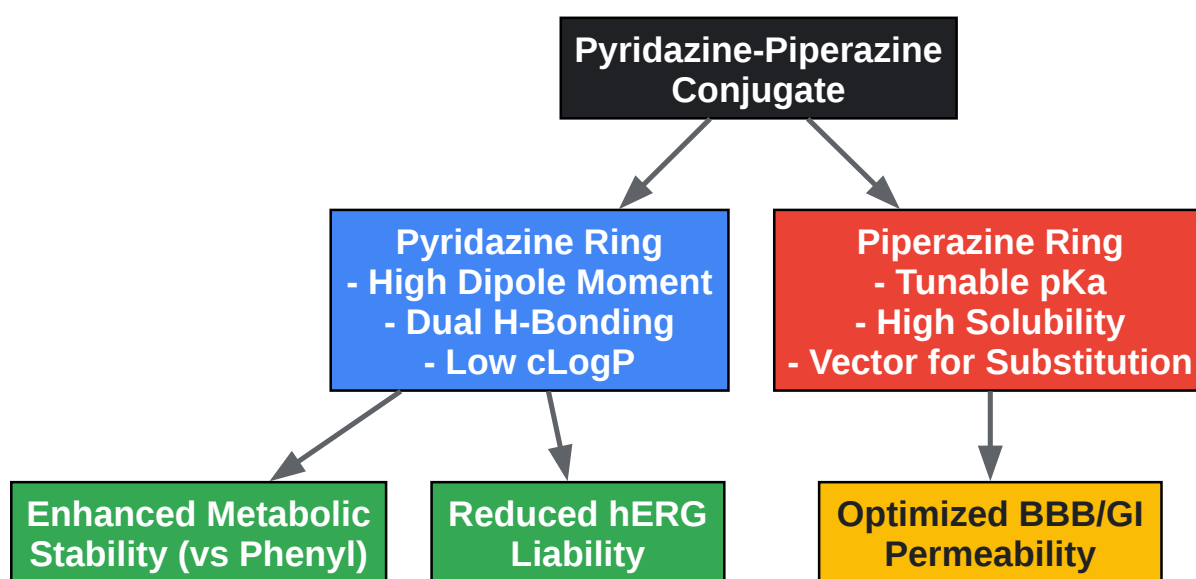
Introduction: The Physicochemical Rationale

In modern medicinal chemistry, the optimization of Absorption, Distribution, Metabolism, and Excretion (ADME) properties is as critical as target affinity. The combination of a pyridazine ring with a piperazine moiety has emerged as a highly privileged scaffold in drug discovery, particularly for kinase inhibitors and central nervous system (CNS) therapeutics[1][2].

As a Senior Application Scientist, I approach scaffold design not merely as a structural exercise, but as a strategic manipulation of physicochemical space. The pyridazine ring (1,2-diazine) offers a high dipole moment (approx. 4.2 D) and robust dual hydrogen-bonding capacity, while exhibiting significantly lower lipophilicity (cLogP -0.51) compared to ubiquitous phenyl or pyridine rings[3][4]. This inherent polarity reduces off-target lipophilic interactions, notably mitigating cytochrome P450 (CYP) inhibition and cardiac hERG potassium channel liabilities[3].

Conversely, the piperazine ring provides structural simplicity and acts as a versatile synthetic handle[5]. Its basic nitrogen atoms allow for the systematic tuning of

and aqueous solubility, facilitating optimized gastrointestinal absorption and blood-brain barrier (BBB) permeability[5]. When fused or linked, the pyridazine-piperazine axis creates a highly tunable system that bridges the gap between potent pharmacodynamics and favorable pharmacokinetics.



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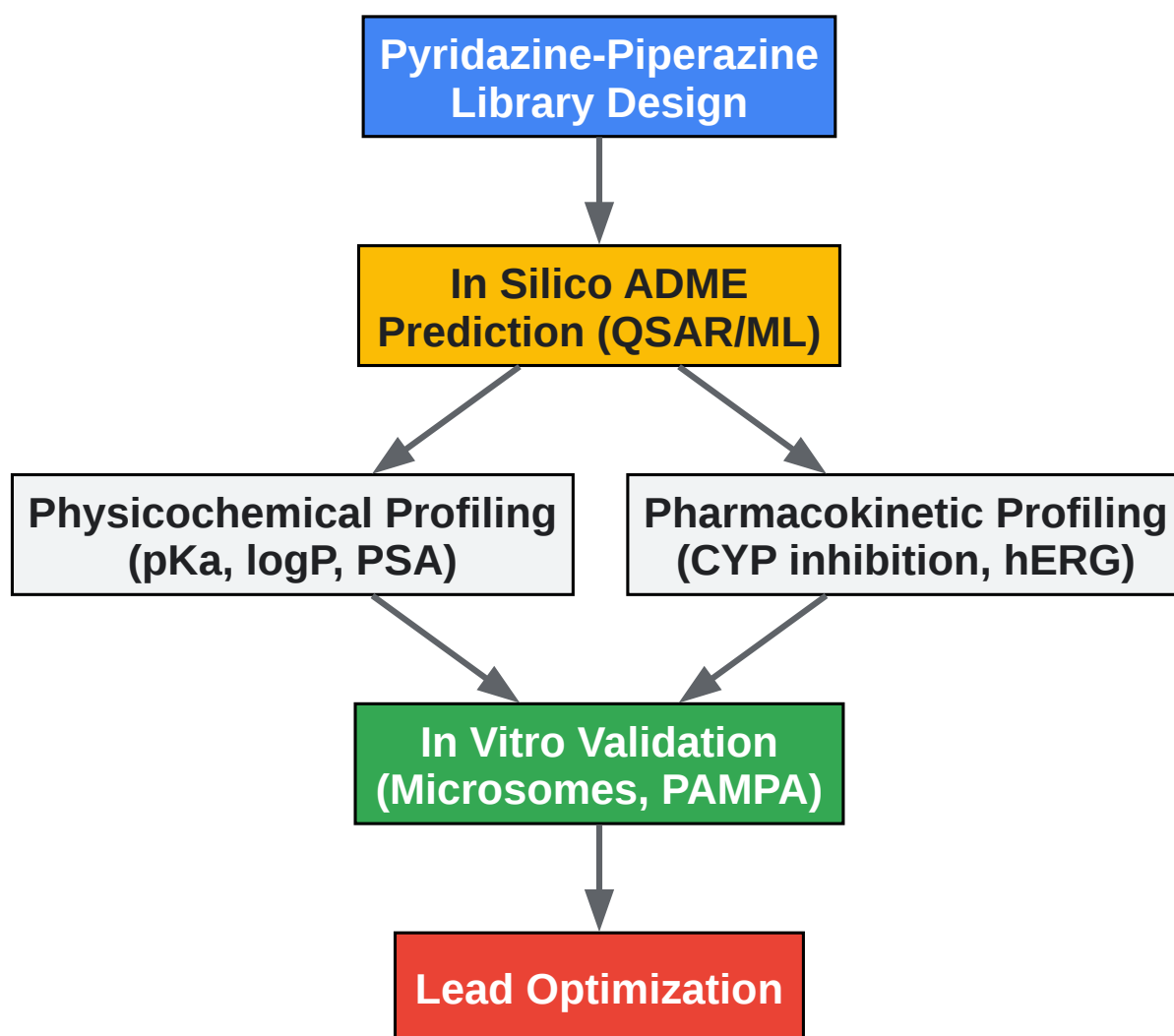
Fig 1. Physicochemical contributions of the pyridazine-piperazine scaffold.

In Silico ADME Prediction: Predictive Modeling Workflows

Before committing resources to chemical synthesis, in silico ADME prediction serves as the first line of triage. For pyridazine-piperazine derivatives, computational workflows typically employ 3D-QSAR pharmacophore modeling combined with Machine Learning (ML) algorithms to predict clearance and permeability[6].

The predictive workflow relies on the accurate calculation of molecular descriptors. Because the piperazine ring contains basic amines, predicting the macro-

and the resulting ionization state at physiological pH (7.4) is paramount. Molecular dynamics (MD) simulations are often utilized to predict the desolvation energy required for the highly polar pyridazine moiety to cross lipid bilayers. Recent in silico evaluations of pyridazine-based scaffolds have successfully guided the derivatization of WEE1 kinase inhibitors, accurately forecasting their superior microsomal stability compared to their phenyl counterparts[1].



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Fig 2. Integrated in silico and in vitro ADME optimization workflow.

Quantitative ADME Profiling: Comparative Data Analysis

To illustrate the profound impact of skeletal editing—specifically the single-atom or ring-level replacement from a standard phenyl ring to a pyridazine ring^[4]—we can analyze the ADME profile shifts. The table below summarizes quantitative data demonstrating how the integration of the pyridazine-piperazine scaffold optimizes developability metrics.

ADME Property	Phenyl-Piperazine (Reference)	Pyridazine- Piperazine (Optimized)	Mechanistic Rationale
Lipophilicity (cLogP)	3.8	2.1	Pyridazine introduces a high dipole moment and heteroatoms, drastically lowering overall lipophilicity[3][4].
Aqueous Solubility (LogS)	-4.5 (Poor)	-2.8 (Good)	Reduced crystal lattice energy and enhanced hydrogen-bonding with water molecules via the 1,2-diazine core[4].
HLM Intrinsic Clearance ()	85 $\mu\text{L}/\text{min}/\text{mg}$	22 $\mu\text{L}/\text{min}/\text{mg}$	Pyridazine is highly electron-deficient, resisting CYP450-mediated oxidative metabolism (e.g., aromatic hydroxylation)[1][3].
hERG Inhibition ()	2.1 μM (High Risk)	>30 μM (Safe)	The polarity of the pyridazine ring disrupts the lipophilic stacking required to block the hERG channel cavity[3].
BBB Permeability ()	cm/s	cm/s	Piperazine ensures sufficient basicity for active/passive CNS transport, maintaining efficacy for

neurological
targets[2].

In Vitro ADME Validation: Self-Validating Experimental Protocols

Computational predictions must be rigorously validated through in vitro assays. The following protocols are engineered to be self-validating systems, ensuring that every data point is internally controlled for artifactual errors.

Human Liver Microsomal (HLM) Stability Assay

This assay determines the intrinsic clearance (

) of the synthesized derivatives.

Step-by-Step Methodology:

- **Preparation:** Prepare a 1 μ M solution of the pyridazine-piperazine test compound in 0.1 M potassium phosphate buffer (pH 7.4) containing 0.5 mg/mL Human Liver Microsomes.
- **Thermal Equilibration:** Pre-incubate the mixture at 37°C for 5 minutes. Causality: This ensures thermal equilibrium, preventing temperature-dependent kinetic delays that skew early time-point data.
- **Reaction Initiation:** Initiate the reaction by adding a pre-warmed NADPH regenerating system (1 mM NADP⁺, 5 mM glucose-6-phosphate, 1 U/mL G6PDH). Causality: Direct NADPH addition is avoided because NADPH rapidly degrades at 37°C; a regenerating system ensures a steady supply of reducing equivalents, maintaining the linear phase of CYP450 metabolism.
- **Sampling & Quenching:** At 0, 5, 15, 30, and 60 minutes, extract 50 μ L aliquots and immediately quench in 150 μ L of ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide). Causality: Acetonitrile instantly precipitates microsomal proteins, halting the enzymatic reaction. The internal standard controls for matrix effects and extraction recovery variations during LC-MS/MS analysis.

- **Self-Validation Controls:** Run parallel incubations with Verapamil (high clearance control) and a minus-NADPH control. **Trustworthiness:** The minus-NADPH control isolates non-CYP-mediated degradation (e.g., chemical hydrolysis), ensuring the calculated

is exclusively cytochrome-dependent.

Parallel Artificial Membrane Permeability Assay (PAMPA)

Given the tunable

of the piperazine moiety^[5], PAMPA is used to predict passive gastrointestinal absorption across different physiological pH environments.

Step-by-Step Methodology:

- **Membrane Preparation:** Coat the PVDF filter of a 96-well donor plate with 5 μL of a 20% (w/v) dodecane solution of lecithin. **Causality:** This specific lipid infusion closely mimics the passive transcellular permeation properties of the human intestinal epithelium.
- **Donor Solution Loading:** Dissolve the test compounds in DMSO, then dilute in universal buffer to a final concentration of 50 μM (final DMSO < 1%). Load 150 μL into the donor wells. Test at both pH 7.4 and pH 5.0. **Causality:** Testing at dual pH is critical for piperazine derivatives; their basic nitrogens protonate in the acidic microenvironment of the proximal intestine, drastically altering their partition coefficient and permeability.
- **Incubation:** Add 300 μL of fresh buffer to the acceptor plate. Mate the donor and acceptor plates and incubate at room temperature for 5 hours in a humidity-controlled chamber.
- **Quantification & Self-Validation:** Separate the plates and quantify the compound concentration in both compartments via UV-Vis or LC-MS/MS. Co-incubate Lucifer Yellow (100 μM) as a membrane integrity marker. **Trustworthiness:** If the apparent permeability () of Lucifer Yellow in any well exceeds cm/s , the well is flagged for membrane rupture, automatically invalidating the data point and ensuring absolute assay integrity.

Conclusion

The pyridazine-piperazine scaffold represents a masterclass in rational drug design. By leveraging the low lipophilicity and metabolic stability of the pyridazine ring alongside the synthetic versatility of the piperazine moiety, medicinal chemists can rescue promising pharmacophores from ADME-related attrition. Through the rigorous application of combined in silico predictive models and self-validating in vitro assays, the developability of these derivatives can be systematically optimized, accelerating the delivery of safer, more efficacious therapeutics to the clinic.

References

- Source: National Institutes of Health (NIH)
- Source: National Institutes of Health (NIH)
- Bridging the pyridine-pyridazine synthesis gap by skeletal editing Source: University of Chicago URL
- Synthesis of Piperazine-containing Derivatives and their Antimicrobial, Antimycobacterial, Antimalarial and Antioxidant Activities Source: ResearchGate URL
- Synthesis of potent vasodilating agents: in silico and in vitro evaluation of 6-(4-substitutedphenyl)
- Allosteric inhibitor of wee1 kinase (WO2020028814A1)

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Sources

- 1. WO2020028814A1 - Allosteric inhibitor of wee1 kinase - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. knowledge.uchicago.edu [knowledge.uchicago.edu]
- 5. Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Synthesis of potent vasodilating agents: in silico and in vitro evaluation of 6-(4-substitutedphenyl)-3-pyridazinone derivatives as potential hydralazine analogues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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